

PSB-1115 potassium salt stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PSB-1115 potassium salt*

Cat. No.: *B15572539*

[Get Quote](#)

Application Notes and Protocols: PSB-1115 Potassium Salt

For Researchers, Scientists, and Drug Development Professionals

Introduction

PSB-1115 is a potent and selective antagonist for the adenosine A2B receptor (A2BR).^{[1][2][3][4]} Its potassium salt form offers enhanced solubility, making it a valuable tool for in vitro and in vivo studies investigating the roles of the A2B receptor in various physiological and pathological processes, including inflammation, cancer, and cardiovascular diseases.^{[5][6]} These application notes provide detailed protocols for the preparation, storage, and application of **PSB-1115 potassium salt** stock solutions to ensure reliable and reproducible experimental outcomes.

Physicochemical Properties and Solubility

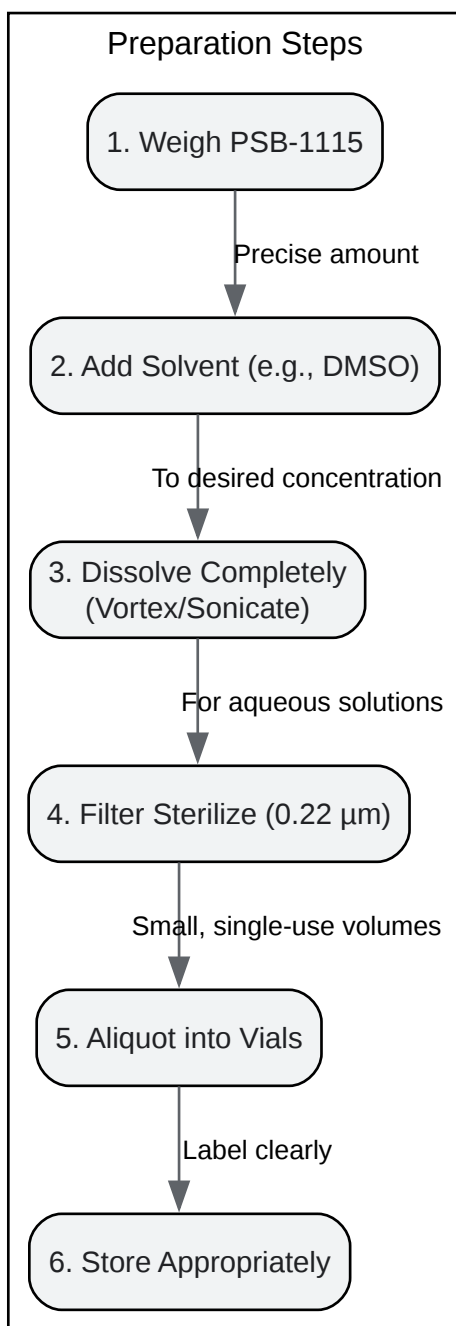
Proper handling of **PSB-1115 potassium salt** begins with an understanding of its physical and chemical characteristics.

Property	Value	Source
Formal Name	4-(2,3,6,9-tetrahydro-2,6-dioxo-1-propyl-1H-purin-8-yl)-benzenesulfonic acid, monopotassium salt	[3] [7]
Molecular Formula	C ₁₄ H ₁₃ N ₄ O ₅ S • K	[3] [7]
Formula Weight	388.4 g/mol	[3] [7]
Purity	≥98%	[7] [8]
Appearance	Crystalline solid	[7]
Solubility (DMSO)	~25 mg/mL	[3] [7]
Solubility (Water)	~10 mg/mL (with potential need for warming)	[9]
Solubility (PBS, pH 7.2)	~1 mg/mL	[3] [7]

Stock Solution Preparation

To ensure accuracy and consistency, stock solutions should be prepared with care. The choice of solvent depends on the experimental design, with DMSO being suitable for most in vitro cell-based assays and aqueous buffers for experiments where organic solvents are not permissible.

Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **PSB-1115 potassium salt** stock solutions.

Protocol 2.1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the required amount of **PSB-1115 potassium salt** (FW: 388.4 g/mol) in a sterile microcentrifuge tube. For 1 mL of a 10 mM solution, weigh 3.884

mg.

- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 3.884 mg of compound.
- **Dissolution:** Vortex the solution vigorously. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.^[9] Hygroscopic DMSO can impact solubility, so using a newly opened bottle is recommended.^[9]
- **Aliquoting:** Dispense the stock solution into smaller, single-use, light-protected vials to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots as recommended in Section 3.

Protocol 2.2: Preparation of an Aqueous Stock Solution

- **Weighing:** Accurately weigh the **PSB-1115 potassium salt**.
- **Solvent Addition:** Add sterile, nuclease-free water or a desired buffer (e.g., PBS pH 7.2).
- **Dissolution:** Vortex the solution. Gentle warming (e.g., to 60°C) can aid dissolution in water.^[9] Note that solubility is lower in aqueous solutions compared to DMSO.^{[3][7]}
- **Sterilization:** Before use in biological experiments, sterilize the aqueous solution by passing it through a 0.22 µm syringe filter.^[9]
- **Storage:** It is recommended to prepare aqueous solutions fresh for each experiment. Storing aqueous solutions for more than one day is not advised.^[7]

Storage and Stability

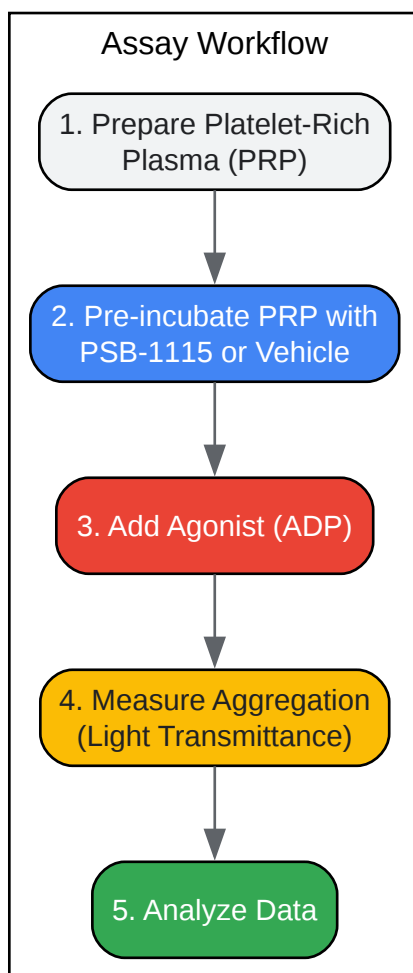
Proper storage is critical to maintain the integrity and activity of the compound.

Condition	Solvent	Storage Temperature	Duration	Notes
Long-term	DMSO	-80°C	Up to 6 months	Protect from light. Avoid repeated freeze-thaw cycles.
Short-term	DMSO	-20°C	Up to 1 month	Protect from light. [9]
Aqueous Solution	Water / PBS	4°C	≤ 24 hours	Prepare fresh before use. Not recommended for long-term storage. [7]
Solid Form	-	-20°C	≥ 4 years	Store in a dry, dark place. [7]

Application Protocol Example: Platelet Aggregation Assay

PSB-1115 can be used to study pathways like those involving the P2Y12 receptor, which is crucial for ADP-induced platelet aggregation.[\[10\]](#)[\[11\]](#)[\[12\]](#) While PSB-1115 is an A2BR antagonist, this protocol demonstrates a common assay type where such a compound might be used to investigate receptor crosstalk or as a control. The primary inhibitor for this pathway is a P2Y12 antagonist.

Experimental Workflow: Platelet Aggregation Assay



[Click to download full resolution via product page](#)

Caption: Workflow for an in vitro platelet aggregation experiment.

Protocol 4.1: Inhibition of ADP-Induced Platelet Aggregation

- Blood Collection: Draw whole blood from healthy, consenting donors into tubes containing 3.2% sodium citrate.[13] The sample must be processed within a few hours of collection.[13] [14]
- PRP Preparation: Centrifuge the whole blood at a low speed (e.g., 200 x g) for 15 minutes at room temperature to obtain platelet-rich plasma (PRP).
- Platelet Count Adjustment: Adjust the platelet count in the PRP to a standardized concentration (e.g., 2.5×10^8 platelets/mL) using platelet-poor plasma (obtained by re-

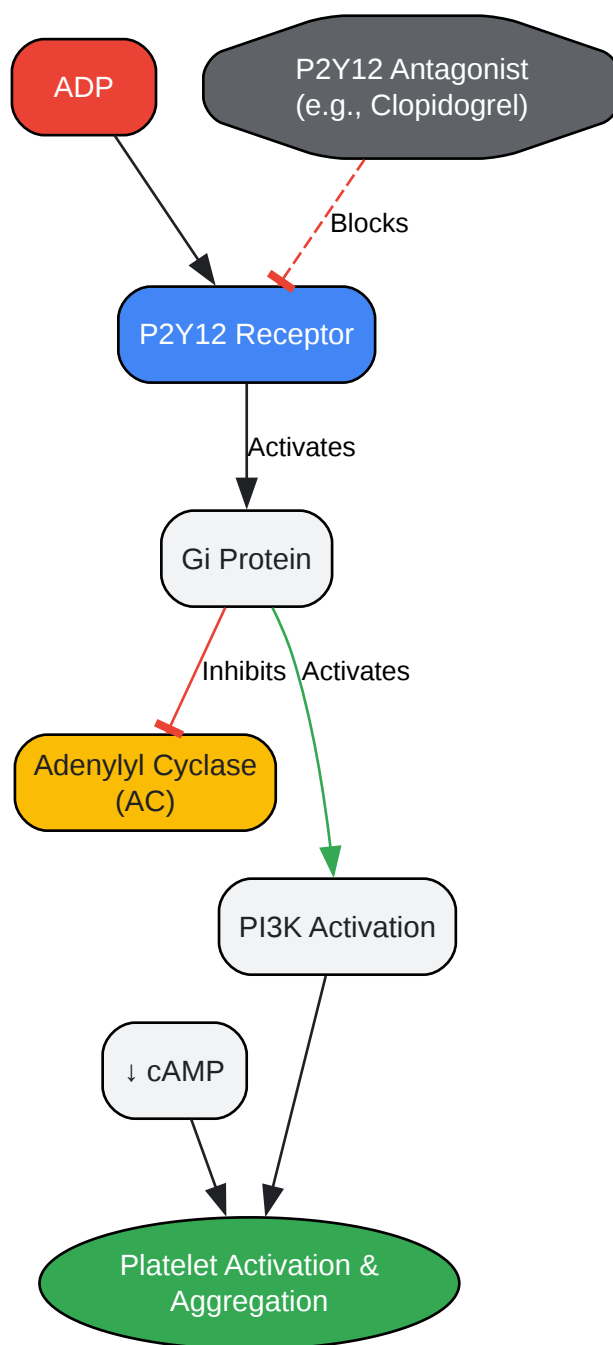
centrifuging the remaining blood at a high speed).

- **Pre-incubation:** In an aggregometer cuvette, pre-incubate 250 μ L of the adjusted PRP with various concentrations of PSB-1115 (or a known P2Y₁₂ antagonist as a positive control) or vehicle (DMSO/saline) for 5-10 minutes at 37°C.
- **Initiate Aggregation:** Add a submaximal concentration of ADP (e.g., 5-10 μ M) to induce platelet aggregation.
- **Measurement:** Record the change in light transmittance for 5-10 minutes using a light transmittance aggregometer. Maximum aggregation is recorded as the primary endpoint.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of PSB-1115 relative to the vehicle control. Plot the results to determine an IC₅₀ value if applicable.

Signaling Pathway

PSB-1115 targets the A_{2B} adenosine receptor. The diagram below illustrates the canonical signaling pathway of the P2Y₁₂ receptor, a key player in platelet aggregation, to provide context for the type of system where a receptor antagonist like PSB-1115 could be studied for indirect effects or receptor crosstalk. P2Y₁₂ activation by ADP leads to the inhibition of adenylyl cyclase, a decrease in cAMP levels, and ultimately platelet activation and aggregation.[\[10\]](#)[\[15\]](#)

P2Y₁₂ Receptor Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Simplified P2Y12 signaling pathway in platelets.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. PSB 1115 | Adenosine A2B Receptors | Tocris Bioscience \[tocris.com\]](#)
- [2. rndsystems.com \[rndsystems.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. PSB-1115 | A2B antagonist | Probechem Biochemicals \[probechem.com\]](#)
- [5. A2B adenosine receptor inhibition by the dihydropyridine calcium channel blocker nifedipine involves colonic fluid secretion - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. A2B adenosine receptor signaling and regulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [8. scbt.com \[scbt.com\]](#)
- [9. medchemexpress.com \[medchemexpress.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Central role of the P2Y12 receptor in platelet activation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. portlandpress.com \[portlandpress.com\]](#)
- [13. P2Y12 Platelet Function Test | MLabs \[mlabs.umich.edu\]](#)
- [14. uchicagomedlabs.testcatalog.org \[uchicagomedlabs.testcatalog.org\]](#)
- [15. The Signaling Pathway of the ADP Receptor P2Y12 in the Immune System: Recent Discoveries and New Challenges - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [PSB-1115 potassium salt stock solution preparation and storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572539/docs#psb-1115-potassium-salt-stock-solution-preparation-and-storage\]](https://www.benchchem.com/product/b15572539/docs#psb-1115-potassium-salt-stock-solution-preparation-and-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)